

# KB-R7943 In Vitro Application Notes and Protocols

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## Compound of Interest

Compound Name: *KB-R7943 mesylate*

Cat. No.: *B1662221*

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These application notes provide a comprehensive overview of the effective concentrations and experimental protocols for the in vitro use of KB-R7943, a versatile pharmacological tool. Primarily known as an inhibitor of the reverse mode of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger (NCX), KB-R7943 also exhibits activity against several other molecular targets. Understanding its full pharmacological profile is crucial for the accurate design and interpretation of in vitro studies.

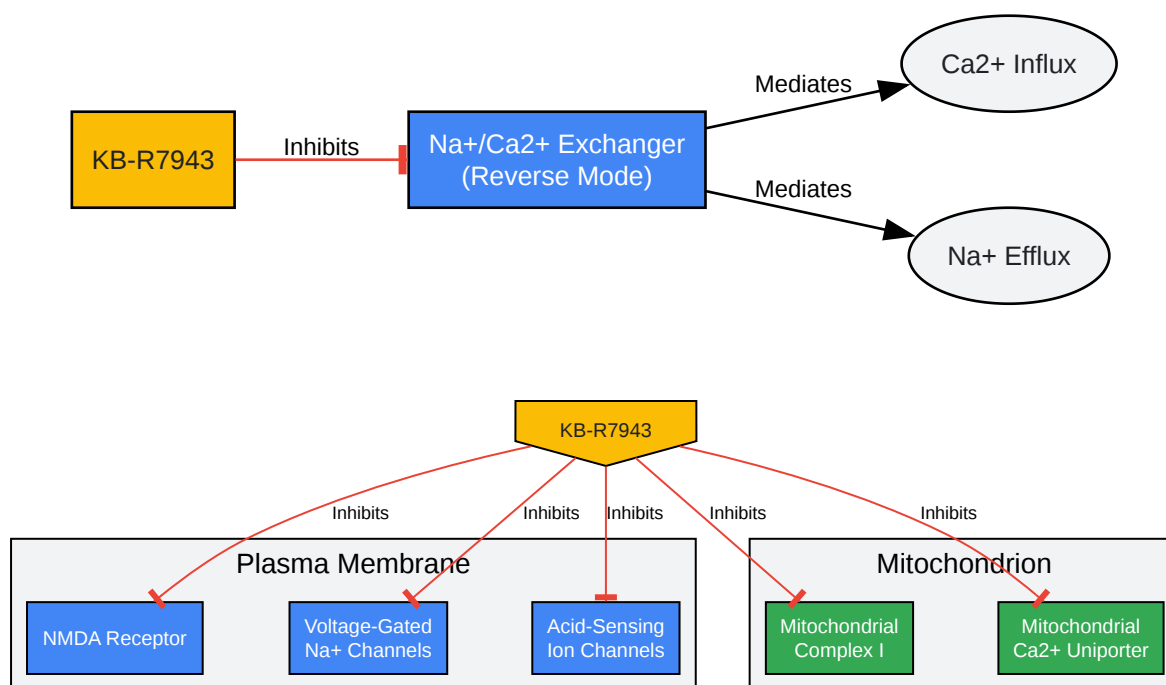
## Data Presentation: Effective Concentrations of KB-R7943

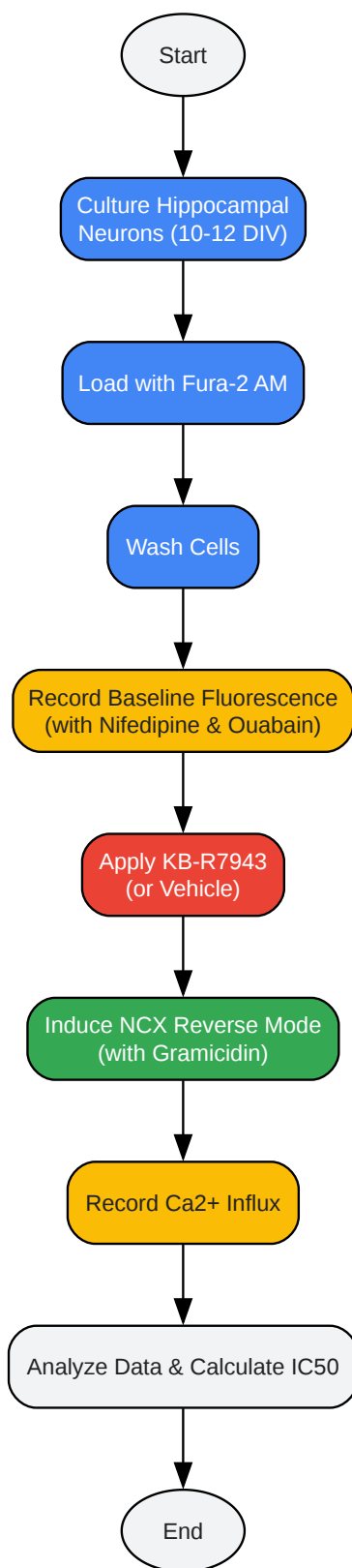
The following tables summarize the quantitative data on the inhibitory concentrations (IC<sub>50</sub>) and effective doses of KB-R7943 across various in vitro models and targets.

Target	Cell Type / System	IC50 / Effective Concentration	Reference
Primary Target: Na <sup>+</sup> /Ca <sup>2+</sup> Exchanger (NCX)			
NCX (reverse mode)	Cultured Hippocampal Neurons	IC50 = 5.7 ± 2.1 μM	[1][2]
NCX1 (reverse mode)	-	IC50 = 1.2–2.4 μM	[3][4]
Secondary Targets			
N-methyl-D-aspartate (NMDA) Receptor	Cultured Hippocampal Neurons	IC50 = 13.4 ± 3.6 μM	[1][2]
Mitochondrial Complex I	Cultured Neurons / Isolated Brain Mitochondria	IC50 = 11.4 ± 2.4 μM	[1][2]
Voltage-Gated Na <sup>+</sup> Current (Transient, INa(T))	Pituitary GH3 cells	IC50 = 11 μM	[5]
Voltage-Gated Na <sup>+</sup> Current (Late, INa(L))	Pituitary GH3 cells	IC50 = 0.9 μM	[5]
Acid-Sensing Ion Channel 1a (ASIC1a)	CHO cells	Concentration-dependent inhibition (23% at 10 μM, 64% at 100 μM after 5 activations)	[6][7]
Mitochondrial Ca <sup>2+</sup> Uniporter	Permeabilized H9c2 cells	Significant inhibition at 10 μM	[8]

## Signaling Pathways and Mechanisms of Action

KB-R7943's biological effects stem from its interaction with multiple cellular targets. The following diagrams illustrate its primary and secondary mechanisms of action.





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## References

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- 3. Inhibition of Voltage-Gated  $\text{Na}^+$  Currents Exerted by KB-R7943 (2-[2-[4-(4-nitrobenzyloxy)phenyl]ethyl]isothiourea), an Inhibitor of  $\text{Na}^+/\text{Ca}^{2+}$  Exchanging Process - PMC [pmc.ncbi.nlm.nih.gov]
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